Spectroscopic Analysis of (2R)-2-hydroxypentanoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*(2R)-2-hydroxypentanoic acid*
CAS No.:	*24809-83-4*
Cat. No.:	*B6210856*

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This guide provides a comprehensive overview of the key spectroscopic data for **(2R)-2-hydroxypentanoic acid**, an important chiral building block in synthetic organic chemistry and drug development. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. This document is intended for researchers, scientists, and professionals in the field of drug development to facilitate the identification and characterization of this compound.

Spectroscopic Data Summary

The quantitative spectroscopic data for **(2R)-2-hydroxypentanoic acid** are summarized in the tables below. These tables provide a clear and concise reference for the expected spectral features of the molecule.

^{1}H NMR (Nuclear Magnetic Resonance) Data (Predicted)

The following table presents the predicted ^{1}H NMR spectral data. It is important to note that these are computationally derived values and may vary slightly from experimental results.

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Proton Assignment	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J) in Hz
H-2	4.15	Triplet	6.5
H-3	1.65 - 1.75	Multiplet	
H-4	1.40 - 1.50	Multiplet	
H-5	0.92	Triplet	7.4
OH (Carboxyl)	12.0 - 13.0	Broad Singlet	
OH (Alcohol)	3.0 - 5.0	Broad Singlet	

^{13}C NMR (Nuclear Magnetic Resonance) Data

The ^{13}C NMR spectral data provides insight into the carbon framework of the molecule.

Carbon Assignment	Chemical Shift (ppm)
C-1 (C=O)	~178
C-2 (CH-OH)	~70
C-3 (CH_2)	~35
C-4 (CH_2)	~19
C-5 (CH_3)	~14

IR (Infrared) Spectroscopy Data

The key absorption bands in the infrared spectrum of 2-hydroxypentanoic acid are listed below. These bands are characteristic of the functional groups present in the molecule.

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Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
3400 - 2400	Strong, Broad	O-H stretch (Carboxylic acid and Alcohol)
~2960	Medium	C-H stretch (Aliphatic)
~1715	Strong	C=O stretch (Carboxylic acid)
~1240	Medium	C-O stretch (Carboxylic acid/Alcohol)
~1090	Medium	C-O stretch (Alcohol)

MS (Mass Spectrometry) Data

Mass spectrometry data is crucial for determining the molecular weight and fragmentation pattern of the compound. The data presented here is for the racemic mixture, (+-)-2-hydroxypentanoic acid.[1]

Gas Chromatography-Mass Spectrometry (GC-MS)[1]

- Ionization: Electron Ionization (EI)
- Key Fragments (m/z): 147.0, 131.0, 150.0, 116.0, 115.0[1]

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)[1]

- Ionization: Electrospray Ionization (ESI), Negative Mode
- Parent Ion (m/z): 117.0552 ($[M-H]^-$)[1]
- Key Fragment Ions (m/z): 71.0507, 116.9296[1]

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are outlined below. These protocols are based on standard techniques for the analysis of small organic molecules.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H and ^{13}C NMR

- Sample Preparation: Dissolve approximately 5-10 mg of **(2R)-2-hydroxypentanoic acid** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, D_2O, or DMSO-d_6). The choice of solvent may depend on the solubility of the sample and the desired exchange characteristics of the hydroxyl protons. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^{1}H NMR Acquisition:
  - Acquire a one-dimensional ^{1}H NMR spectrum.
  - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16 or more).
- ^{13}C NMR Acquisition:
  - Acquire a one-dimensional ^{13}C NMR spectrum with proton decoupling.
  - A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: Process the acquired Free Induction Decay (FID) using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the spectrum to the internal standard (TMS at 0 ppm). For ^{1}H NMR, integrate the signals to determine the relative number of protons.

Infrared (IR) Spectroscopy

Attenuated Total Reflectance (ATR)-FTIR

- Sample Preparation: As **(2R)-2-hydroxypentanoic acid** is a viscous liquid or a low-melting solid at room temperature, it can be analyzed directly without any sample preparation.

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- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory (e.g., with a diamond or zinc selenide crystal).
- Data Acquisition:
  - Record a background spectrum of the clean, empty ATR crystal.
  - Place a small drop of the sample directly onto the ATR crystal, ensuring complete coverage of the crystal surface.
  - Acquire the sample spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1}.
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Liquid Chromatography-Electrospray Ionization-Mass Spectrometry (LC-ESI-MS)

- Sample Preparation: Prepare a dilute solution of **(2R)-2-hydroxypentanoic acid** (e.g., 1-10 µg/mL) in a solvent compatible with reversed-phase liquid chromatography, such as a mixture of water and acetonitrile or methanol, often with a small amount of formic acid to promote protonation in positive ion mode or a basic modifier for negative ion mode.
- Liquid Chromatography (LC):
  - Inject the sample onto a C18 reversed-phase column.
  - Elute the compound using a gradient of mobile phase A (e.g., water with 0.1% formic acid) and mobile phase B (e.g., acetonitrile with 0.1% formic acid).
- Mass Spectrometry (MS):
  - The eluent from the LC is introduced into the electrospray ionization (ESI) source of the mass spectrometer.

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- Acquire mass spectra in either positive or negative ion mode, scanning a mass range that includes the expected molecular ion (e.g., m/z 50-200).
- For structural elucidation, perform tandem mass spectrometry (MS/MS) by selecting the molecular ion and subjecting it to collision-induced dissociation (CID) to generate fragment ions.

- Data Analysis: Analyze the resulting mass spectra to determine the mass-to-charge ratio (m/z) of the molecular ion and its fragment ions.

Visualization of Spectroscopic Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **(2R)-2-hydroxypentanoic acid**.

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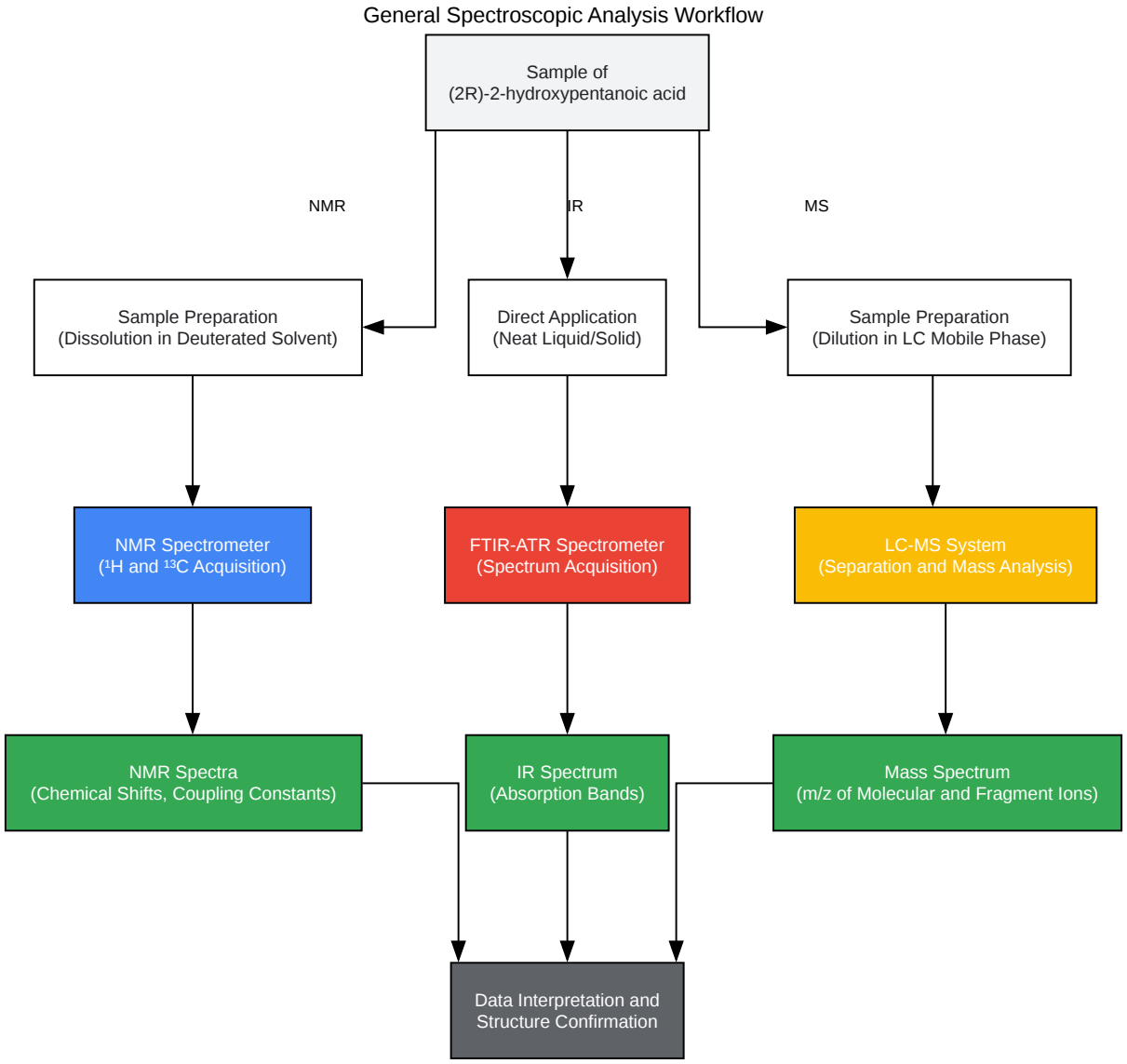

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Caption: A flowchart illustrating the typical workflow for spectroscopic analysis.

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References

- 1. (+-)-2-Hydroxypentanoic acid | C5H10O3 | CID 98009 - PubChem [pubchem.ncbi.nlm.nih.gov]
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